

Technical Support Center: Safe Handling and Storage of 4-Azidoaniline

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Compound of Interest

Compound Name: 4-Azidoaniline

Cat. No.: B077532

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This guide provides essential safety information, handling protocols, and storage requirements for **4-Azidoaniline** and its common salt, **4-Azidoaniline** hydrochloride. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Azidoaniline**?

A1: **4-Azidoaniline** is a hazardous substance with multiple risks:

- **Toxicity:** It is toxic if swallowed, in contact with skin, or if inhaled.[1][2][3][4] Ingestion of even small amounts may be harmful.[2]
- **Flammability:** It is a flammable solid.[1][4][5]
- **Explosive Potential:** Organic azides can be sensitive to heat, shock, and friction, potentially leading to explosive decomposition.[2] The presence of the azido group makes it an energetic material.
- **Irritation:** It can cause skin and serious eye irritation, as well as respiratory irritation.[1][4][5]

Q2: What are the signs and symptoms of exposure to **4-Azidoaniline**?

A2: Exposure can lead to various symptoms. In case of skin or eye contact, irritation will be noticeable.[1][5] Inhalation may cause respiratory tract irritation.[4][6] Systemic effects may occur following absorption through the skin.[2] In case of any suspected exposure, it is crucial to seek immediate medical attention.[3][6]

Q3: What should I do in case of accidental exposure?

A3: Immediate first aid is crucial.

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[1][3][6]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area with plenty of soap and water. Seek immediate medical attention.[3][6]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[3][5][6]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[3][6]

Q4: What are the proper storage conditions for **4-Azidoaniline**?

A4: **4-Azidoaniline** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[5][6][7] It should be kept away from heat, sparks, open flames, and other ignition sources.[3][5] The recommended storage temperature is between 10°C and 25°C.[1][7]

Q5: What materials are incompatible with **4-Azidoaniline**?

A5: **4-Azidoaniline** is incompatible with several substances. Avoid contact with:

- Strong oxidizing agents (e.g., nitrates, perchlorates)[2]
- Acids[2]
- Aldehydes, amides, carbamates, cyanides[2]

- Metals and metallic salts, which can catalyze explosive decomposition[2]
- Reducing agents and bases[6]

Troubleshooting Guide

| Issue | Possible Cause | Solution |
|---|--|--|
| Discoloration of the compound (darkening) | Exposure to light, heat, or air. | Store the compound in a tightly sealed, amber-colored vial in a cool, dark place, preferably under an inert atmosphere (e.g., argon or nitrogen). |
| Spattering or hissing during dissolution | The solvent is being added too quickly to a reactive compound, or there is a localized temperature increase. | Add the solvent slowly and in small portions, with gentle stirring or agitation. Ensure the dissolution is performed in a fume hood and behind a blast shield. |
| Difficulty in dissolving the compound | 4-Azidoaniline hydrochloride is soluble in methanol but immiscible in water.[2][6] | Use methanol for dissolution. [6] Gentle warming can be attempted with extreme caution, but it is generally not recommended due to the compound's thermal sensitivity. |
| Unexpected reaction exotherm | Incompatible reagents or reaction conditions. | Immediately cool the reaction vessel with an ice bath. Ensure that all reagents and solvents are compatible with azido compounds. Avoid high temperatures and sources of ignition. |

Quantitative Data

| Property | Value | Source |
|-----------------------------|---|-----------|
| Appearance | Tan or light yellow crystalline solid | [2][6] |
| Molecular Weight | 170.60 g/mol (for hydrochloride salt) | [2][4][7] |
| Melting Point | 165 °C (with decomposition) | [6][8] |
| Thermal Stability (DSC/TGA) | Data not available in the searched literature. Decomposes at its melting point. | |
| Shock Sensitivity | Data not available in the searched literature. Organic azides are potentially shock-sensitive.[2] | |
| Solubility | Soluble in methanol; immiscible in water. | [2][6] |

Experimental Protocols

Protocol 1: Weighing and Preparing a Solution of 4-Azidoaniline Hydrochloride

Objective: To safely weigh and dissolve **4-Azidoaniline** hydrochloride for use in a chemical reaction.

Materials:

- **4-Azidoaniline** hydrochloride
- Methanol (or other compatible solvent)
- Spatula (non-metallic, e.g., ceramic or plastic)
- Weighing paper or boat

- Glass vial or flask
- Magnetic stir bar and stir plate
- Appropriate Personal Protective Equipment (PPE)

Procedure:

- Preparation:
 - Ensure the work area is clean and free of incompatible materials.
 - Perform the entire procedure in a certified chemical fume hood.
 - Place a blast shield between yourself and the experimental setup.
 - Don the required PPE: safety goggles, face shield, flame-retardant lab coat, and chemical-resistant gloves.
- Weighing:
 - Place a weighing paper or boat on the analytical balance and tare it.
 - Using a non-metallic spatula, carefully transfer the desired amount of **4-Azidoaniline** hydrochloride from its storage container to the weighing paper. Avoid grinding or scraping the solid.
 - Record the exact weight.
- Dissolution:
 - Transfer the weighed solid into a clean, dry glass vial or flask containing a magnetic stir bar.
 - Slowly add the required volume of methanol to the vial.
 - Place the vial on a magnetic stir plate and stir gently at room temperature until the solid is completely dissolved. Do not heat the solution.

- Cleanup:
 - Carefully clean the spatula and any contaminated surfaces with an appropriate solvent (e.g., methanol) and dispose of the cleaning materials as hazardous waste.
 - Properly dispose of the weighing paper as hazardous waste.

Protocol 2: Disposal of 4-Azidoaniline Waste

Objective: To safely dispose of unused **4-Azidoaniline** and contaminated materials.

Materials:

- Waste container for azido compounds
- Appropriate PPE

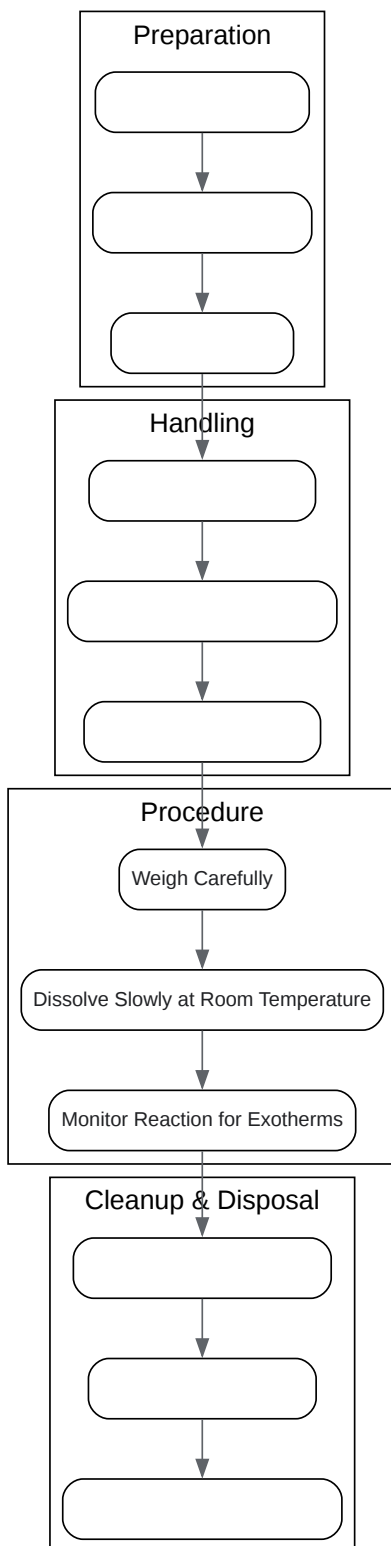
Procedure:

- Waste Segregation:
 - Collect all waste containing **4-Azidoaniline**, including unused solid, solutions, and contaminated materials (e.g., gloves, weighing paper, pipette tips), in a dedicated, clearly labeled hazardous waste container.
 - Do not mix azide waste with other chemical waste streams, especially acidic or heavy metal waste.
- Container Management:
 - Keep the waste container tightly closed when not in use.
 - Store the waste container in a cool, dry, and well-ventilated area, away from sources of heat and incompatible materials.
- Disposal Request:
 - Follow your institution's guidelines for hazardous waste disposal. Contact your Environmental Health and Safety (EHS) department to arrange for the pickup and disposal

of the azide waste.[2]

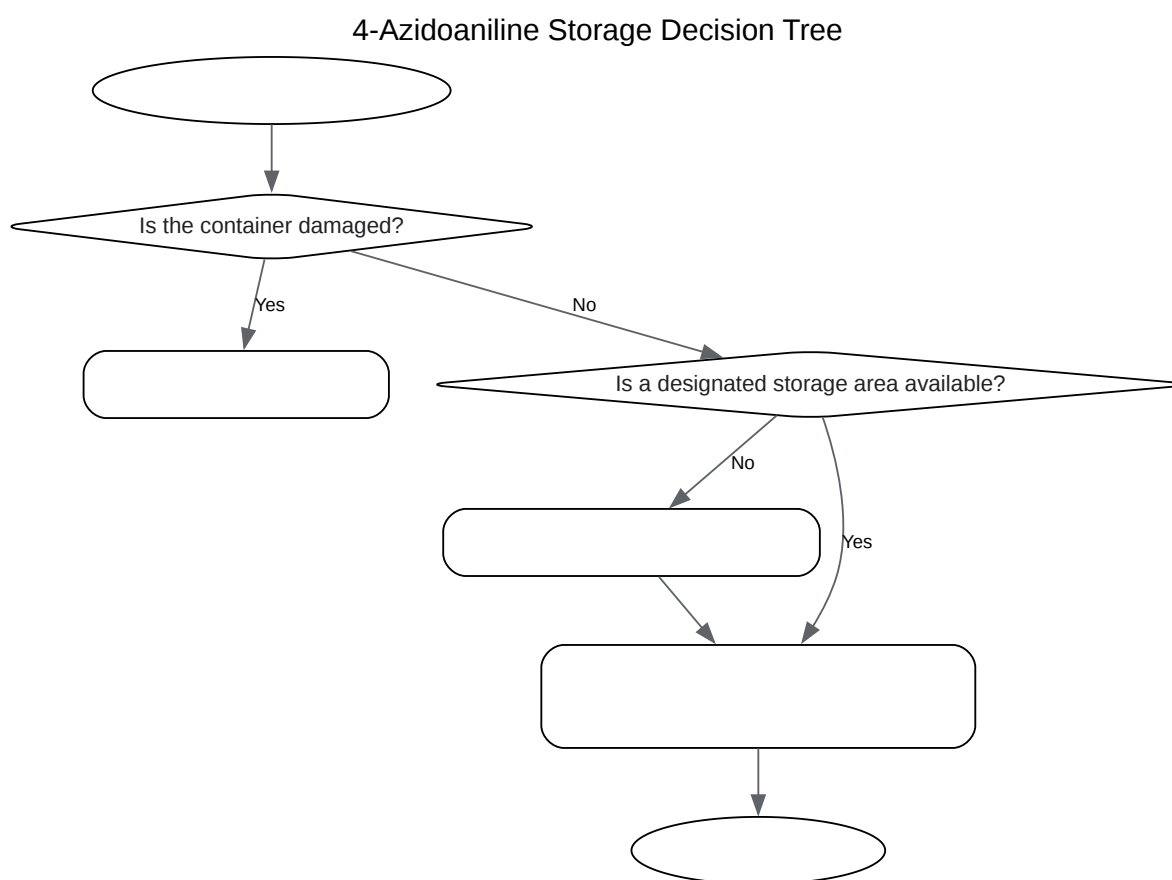
Mandatory Visualizations

Safe Handling Workflow for 4-Azidoaniline



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Caption: Workflow for the safe handling of **4-Azidoaniline** in a laboratory setting.



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Caption: Decision tree for the safe storage of **4-Azidoaniline** upon receipt.

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